

Pantothenoylcysteine: An In-Depth Technical Guide to a Key Metabolic Intermediate

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Compound of Interest

Compound Name: Pantothenoylcysteine

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Introduction

Pantothenoylcysteine is a critical, yet transient, metabolic intermediate in the universally conserved biosynthesis of Coenzyme A (CoA), a fundamental cofactor in all domains of life. CoA is indispensable for numerous biochemical reactions, including the synthesis and oxidation of fatty acids, the operation of the citric acid cycle, and the synthesis of essential compounds like cholesterol and acetylcholine.^[1] The pathway leading to CoA has garnered significant attention as a potential target for novel antimicrobial agents due to structural and mechanistic differences in the involved enzymes between prokaryotes and eukaryotes. This technical guide provides a comprehensive overview of **pantothenoylcysteine**'s role in metabolism, detailing the enzymatic reactions that produce and consume it, quantitative data on enzyme kinetics, and detailed experimental protocols for its study.

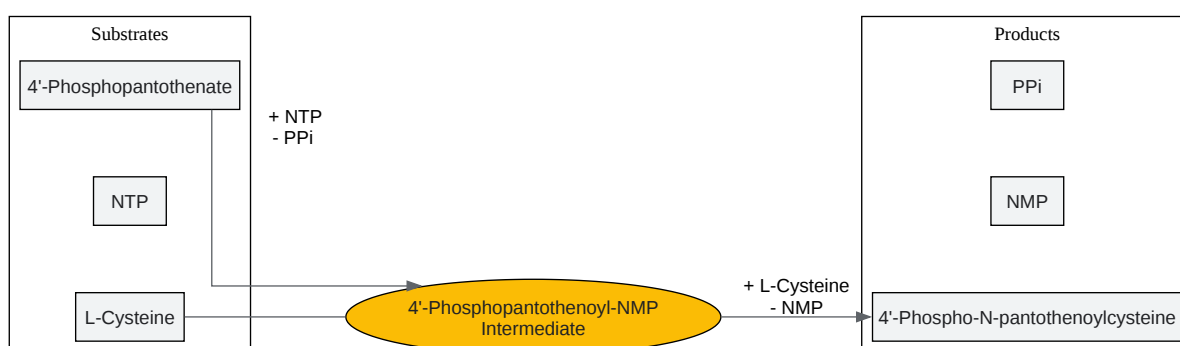
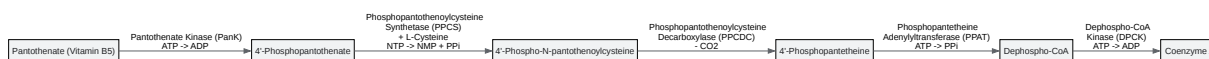
The Coenzyme A Biosynthesis Pathway

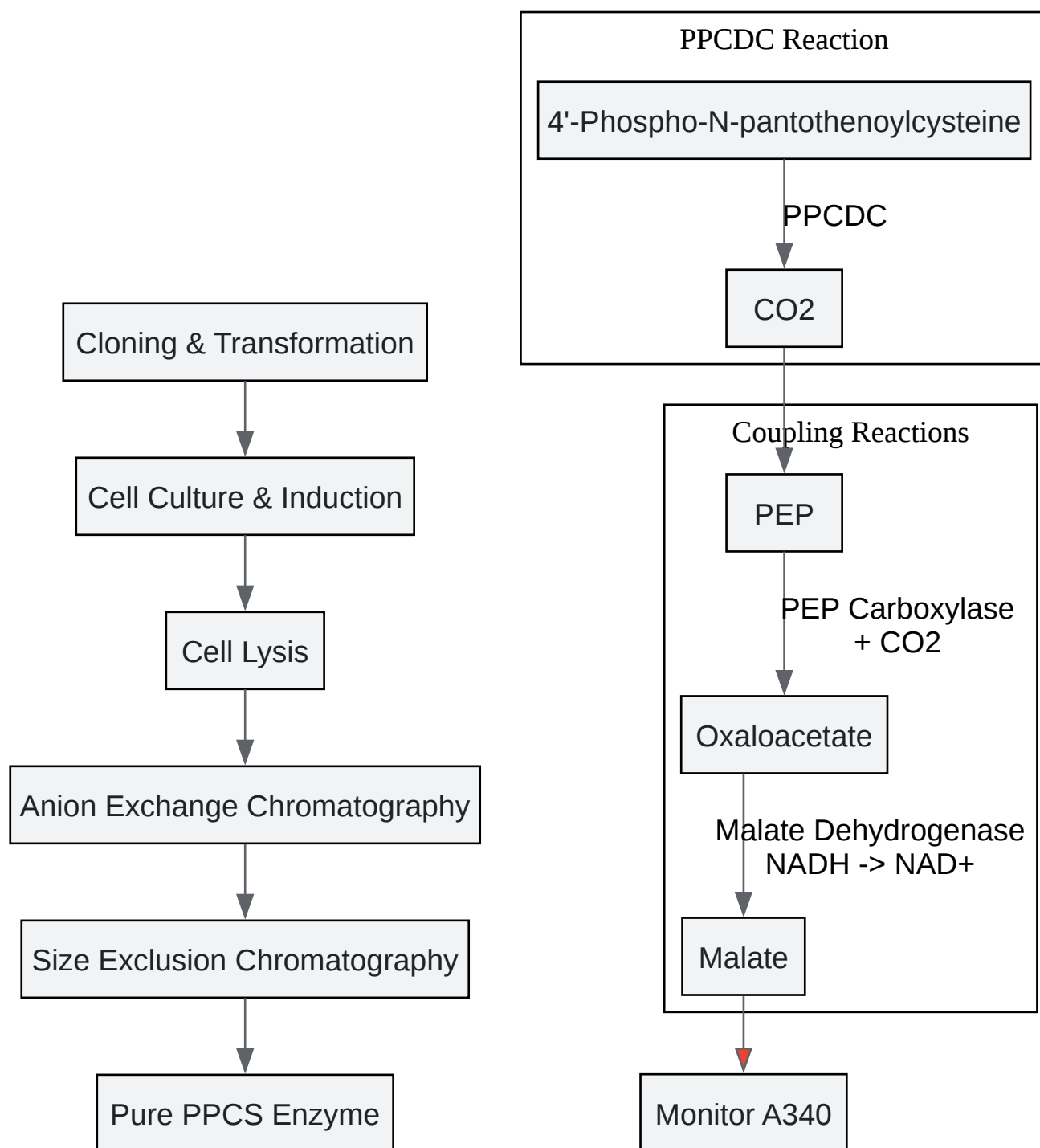
Pantothenoylcysteine is the product of the second step and the substrate for the third step in the five-step enzymatic synthesis of CoA from pantothenate (Vitamin B5).^{[1][2]}

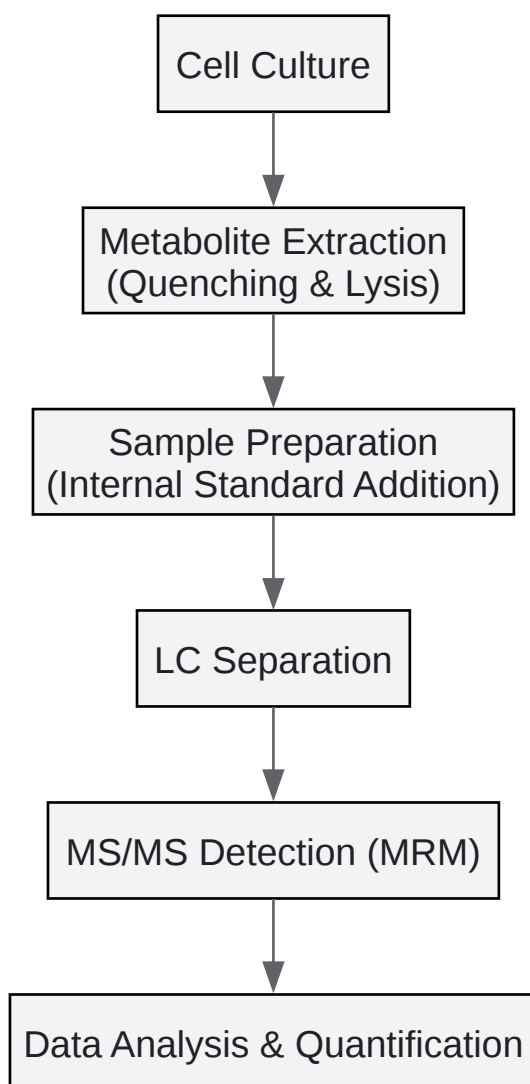
The established five-step pathway is as follows:

- Phosphorylation of Pantothenate: Pantothenate is phosphorylated by pantothenate kinase (Pank) to form 4'-phosphopantothenate.^{[1][2]}

- Addition of Cysteine: 4'-phosphopantothenate is condensed with L-cysteine by phosphopantothenoylecysteine synthetase (PPCS) to form 4'-phospho-N-pantothenoylecysteine.[1][3]
- Decarboxylation: 4'-phospho-N-pantothenoylecysteine is decarboxylated by phosphopantothenoylecysteine decarboxylase (PPCDC) to yield 4'-phosphopantetheine.[1][4]
- Adenylation: 4'-phosphopantetheine is adenylylated by phosphopantetheine adenylyl transferase (PPAT) to form dephospho-CoA.[1]
- Phosphorylation of Dephospho-CoA: Dephospho-CoA is phosphorylated by dephospho-CoA kinase (DPCK) to produce Coenzyme A.[1]







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